

Structure Elucidation of Fusaricidin B using NMR Spectroscopy: An Application Note

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fusacandin B*

Cat. No.: *B1250153*

[Get Quote](#)

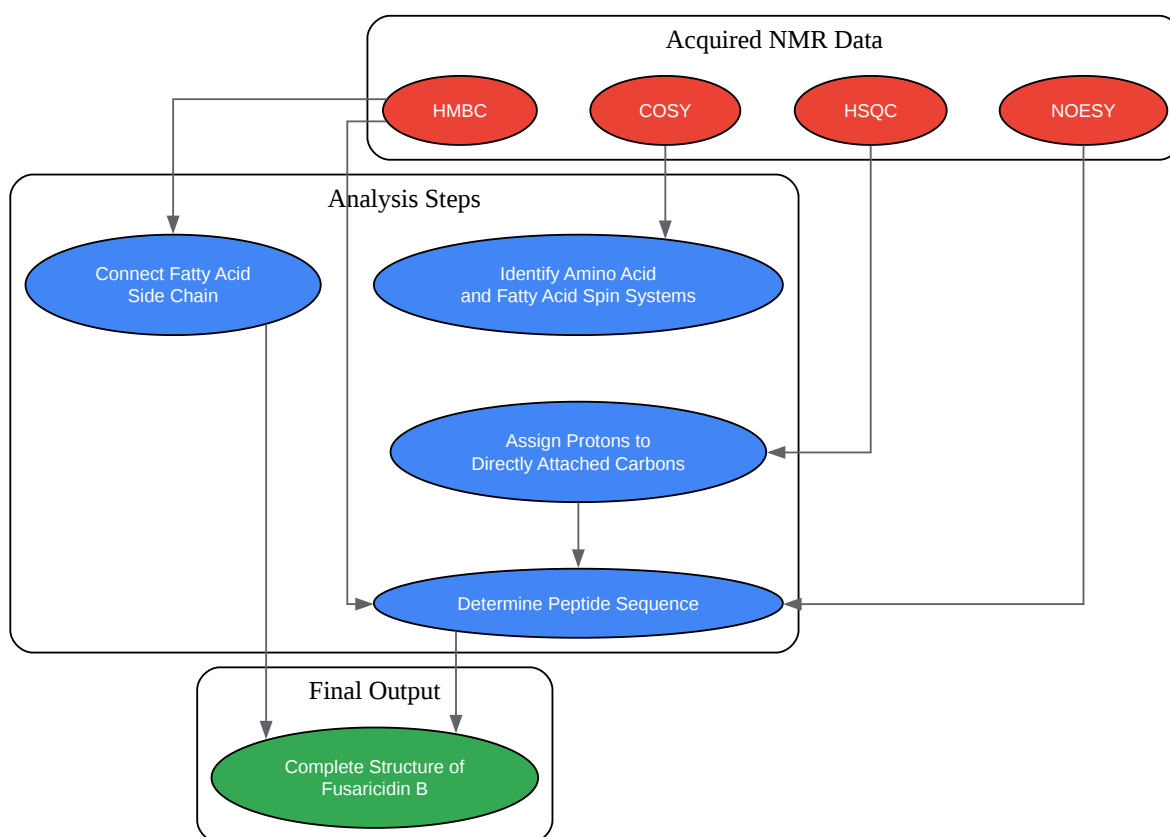
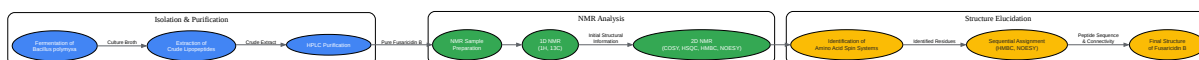
For Researchers, Scientists, and Drug Development Professionals

Introduction

Fusaricidin B is a cyclic lipodepsipeptide antibiotic produced by *Bacillus polymyxa* with significant antifungal and antibacterial activity.^[1] Its complex structure, comprising a hexadepsipeptide ring and a 15-guanidino-3-hydroxypentadecanoic acid (GHPD) fatty acid side chain, necessitates advanced analytical techniques for complete characterization.^{[1][2]} Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful, non-destructive method that provides detailed information about the molecular structure, including the sequence of amino acids, their stereochemistry, and the conformation of the peptide backbone. This application note provides a detailed protocol for the structure elucidation of Fusaricidin B using a suite of NMR experiments.

Overall Workflow for Structure Elucidation

The process of elucidating the structure of Fusaricidin B involves several key stages, from the isolation of the compound to the final determination of its chemical structure using various NMR techniques.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fusaricidins B, C and D, new depsipeptide antibiotics produced by *Bacillus polymyxa* KT-8: isolation, structure elucidation and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scispace.com [scispace.com]
- To cite this document: BenchChem. [Structure Elucidation of Fusaricidin B using NMR Spectroscopy: An Application Note]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250153#structure-elucidation-of-fusaricidin-b-using-nmr-spectroscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

